

5-Aminopentanal CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Aminopentanal

Cat. No.: B1222117

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An In-depth Technical Guide to 5-Aminopentanal

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Aminopentanal is a crucial intermediate in the biosynthesis of a variety of significant nitrogen-containing compounds. As an omega-aminoaldehyde, its structure features a terminal aldehyde group and a distal amino group, rendering it highly reactive and prone to intramolecular cyclization. This inherent reactivity is central to its biological role as a precursor to Δ^1 -piperidine, a foundational building block for numerous alkaloids, including those with therapeutic potential. This technical guide provides a comprehensive overview of **5-aminopentanal**, focusing on its chemical properties, biosynthetic pathways, and the experimental methodologies relevant to its study.

Physicochemical and Identification Data

The fundamental properties and identifiers of **5-aminopentanal** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Citation(s)
CAS Number	14049-15-1	[1][2][3]
Molecular Formula	C ₅ H ₁₁ NO	[1][2][3]
Molecular Weight	101.15 g/mol	[1][2]
IUPAC Name	5-aminopentanal	[2]
Synonyms	5-Amino-pentanal, 5-Aminovaleraldehyde	[2]
Physical Description	Solid	[2]
Boiling Point	172.3 ± 23.0 °C at 760 mmHg (Predicted)	[4]
Density	0.9 ± 0.1 g/cm ³ (Predicted)	[4]

Biosynthesis of 5-Aminopentanal

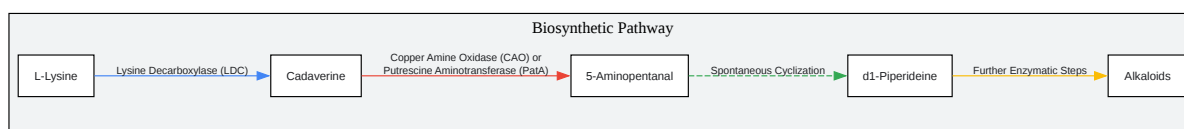
5-Aminopentanal is a key metabolite in the degradation pathway of L-lysine. The primary biosynthetic route involves the enzymatic conversion of L-lysine to cadaverine, followed by the oxidative deamination of cadaverine to yield **5-aminopentanal**.^[1] This pathway is particularly significant in plants and microorganisms for the production of alkaloids and other secondary metabolites.^{[5][6]}

Key Enzymes and Reactions

The biosynthesis of **5-aminopentanal** from L-lysine is predominantly a two-step enzymatic process:

- **Lysine Decarboxylation:** L-lysine is decarboxylated by the enzyme lysine decarboxylase (LDC) to form cadaverine.^[1]
- **Oxidative Deamination of Cadaverine:** Cadaverine is then converted to **5-aminopentanal** through oxidative deamination. This reaction is catalyzed by either copper amine oxidase (CAO) or a putrescine aminotransferase (PatA).^{[1][7]}

The resulting **5-aminopentanal** is highly reactive and often undergoes spontaneous intramolecular cyclization to form Δ^1 -piperidine, which serves as the immediate precursor for a wide array of alkaloids.[5][8]



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Biosynthesis of **5-Aminopentanal** and its role as an alkaloid precursor.

Experimental Protocols

Due to the inherent instability of **5-aminopentanal**, its isolation and handling require specific considerations. It is often generated and used in situ or stabilized as a derivative.

Enzymatic Synthesis of 5-Aminopentanal (In Vitro)

This protocol describes the in vitro enzymatic conversion of cadaverine to **5-aminopentanal** using a copper amine oxidase (CAO).

Materials:

- Cadaverine dihydrochloride
- Copper amine oxidase (CAO) from a suitable source (e.g., plant extract or recombinant enzyme)
- Phosphate buffer (e.g., 100 mM, pH 7.0)
- Reaction vessel
- Incubator or water bath

Procedure:

- Prepare a solution of cadaverine dihydrochloride in the phosphate buffer to a final concentration of 10 mM.
- Add the copper amine oxidase to the cadaverine solution. The optimal enzyme concentration should be determined empirically.
- Incubate the reaction mixture at a suitable temperature (e.g., 30-37 °C) with gentle agitation.
- Monitor the progress of the reaction by taking aliquots at different time points.
- The formation of **5-aminopentanal** can be detected by derivatization followed by LC-MS or GC-MS analysis. Due to its instability, immediate analysis or derivatization is recommended.
[\[1\]](#)

Chemical Synthesis of a 5-Aminopentanal Precursor

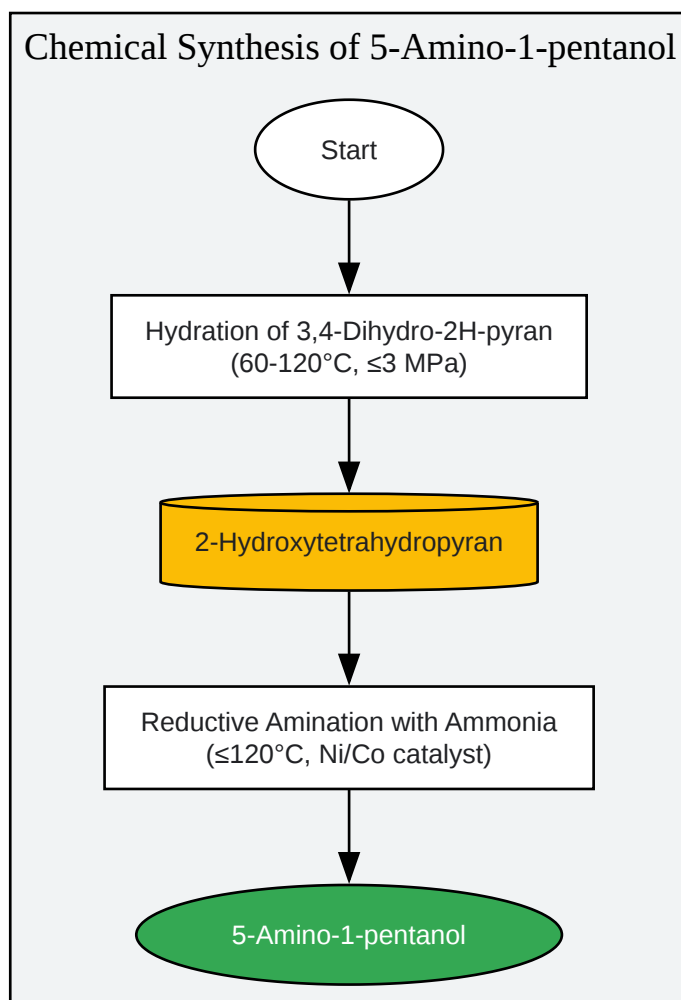
A patented method describes a two-step chemical synthesis starting from 3,4-dihydro-2H-pyran, which yields 5-amino-1-pentanol, the reduced and more stable form of **5-aminopentanal**.[\[1\]](#)

Step 1: Hydration of 3,4-Dihydro-2H-pyran

- 3,4-Dihydro-2H-pyran is reacted with water at a temperature of 60–120°C under a pressure of ≤3 MPa.
- This reaction forms 2-hydroxytetrahydropyran.

Step 2: Reductive Amination

- The 2-hydroxytetrahydropyran intermediate undergoes reductive amination with ammonia.
- A Ni/Co-based catalyst is used at a temperature of ≤120°C.
- This step yields 5-amino-1-pentanol, which can be considered a stable precursor or surrogate for **5-aminopentanal** in certain applications.



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Workflow for the chemical synthesis of 5-amino-1-pentanol.

Analytical Methods

The detection and quantification of **5-aminopentanal** in biological samples are typically performed using chromatographic methods coupled with mass spectrometry.

- Liquid Chromatography-Mass Spectrometry (LC-MS): This is a primary method for the analysis of **5-aminopentanal**.[\[1\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS can also be employed for the detection of **5-aminopentanal**.[\[1\]](#)

Due to the high reactivity and potential for cyclization of the aldehyde group, a derivatization step is often necessary to enhance detection sensitivity and stability.^[1] For instance, derivatization with o-phenylenediamine can be used to stabilize the aldehyde functionality.^[1]

Role in Drug Development and Research

5-Aminopentanal is a molecule of significant interest in drug development and biochemical research, primarily due to its role as a precursor in the biosynthesis of pharmacologically active alkaloids.

- **Huperzine A Synthesis:** It is a key intermediate in the biosynthetic pathway of Huperzine A, a Lycopodium alkaloid investigated for its potential in treating neurological disorders such as Alzheimer's disease.^[1]
- **Bioplastic Production:** The cadaverine-mediated degradation pathway of L-lysine, which produces **5-aminopentanal**, is an important artificial synthetic route for the production of 5-aminovalerate (5AVA). 5AVA is a platform chemical used in the production of bioplastics like nylon-5.^[1]
- **Metabolic Pathway Research:** Researchers utilize **5-aminopentanal** to study the biosynthetic pathways of alkaloids and to develop sustainable methods for the bio-based production of valuable chemicals.^[1]

Conclusion

5-Aminopentanal is a pivotal, albeit transient, metabolite with a central role in the biosynthesis of a diverse range of alkaloids and other valuable biochemicals. Its inherent reactivity, leading to the formation of the Δ^1 -piperidine ring, is a cornerstone of its biological function. A thorough understanding of its properties, biosynthetic pathways, and analytical methodologies is essential for researchers in natural product chemistry, metabolic engineering, and drug discovery who aim to harness these pathways for therapeutic and industrial applications. The challenges associated with its instability necessitate specialized handling and analytical techniques, but also underscore the elegance of the biological systems that utilize this reactive intermediate.

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References

- 1. 5-Aminopentanal|CAS 14049-15-1|Research Chemical [benchchem.com]
- 2. 5-Aminopentanal | C₅H₁₁NO | CID 443849 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lookchem.com [lookchem.com]
- 4. Page loading... [wap.guidechem.com]
- 5. researchgate.net [researchgate.net]
- 6. The scaffold-forming steps of plant alkaloid biosynthesis - Natural Product Reports (RSC Publishing) DOI:10.1039/D0NP00031K [pubs.rsc.org]
- 7. Evaluation of Heterologous Biosynthetic Pathways for Methanol-Based 5-Aminovalerate Production by Thermophilic *Bacillus methanolicus* - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [5-Aminopentanal CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222117#5-aminopentanal-cas-number-and-molecular-weight]

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